

A Technical Guide to the Safe Handling of Methyl Pyridine-3-Acetate

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Compound of Interest

Compound Name: *Methyl pyridine-3-acetate*

Cat. No.: *B1295155*

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This guide provides a comprehensive overview of the safety and hazards associated with **methyl pyridine-3-acetate**, designed for researchers, scientists, and professionals in the field of drug development. The information herein is synthesized to provide not only procedural steps but also the underlying scientific rationale for safe laboratory practices.

Chemical Identity and Physical Properties

Methyl pyridine-3-acetate, also known as methyl 2-(pyridin-3-yl)acetate, is a pyridine derivative used as a building block in the synthesis of various pharmaceutical and agrochemical compounds.^{[1][2]} A clear understanding of its physical and chemical properties is the foundation of a robust safety assessment.

Table 1: Chemical Identifiers and Properties of **Methyl Pyridine-3-Acetate**

Property	Value	Source
IUPAC Name	methyl 2-pyridin-3-ylacetate	PubChem[3]
Synonyms	Methyl 2-(3-pyridyl)acetate, NSC 75852	PubChem, ChemicalBook[1][3]
CAS Number	39998-25-9	PubChem[3]
Molecular Formula	C8H9NO2	PubChem[3]
Molecular Weight	151.16 g/mol	PubChem[3]
Boiling Point	112 °C @ 10 Torr	ECHEMI[4]
Density	1.115 ± 0.06 g/cm³ (Predicted)	ECHEMI[4]

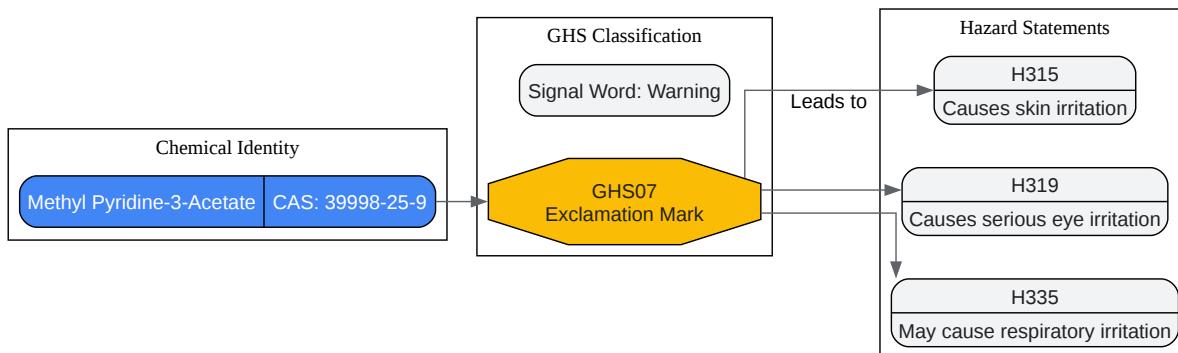
Hazard Identification and GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **methyl pyridine-3-acetate** is classified as a hazardous substance.[3] The primary hazards are related to its irritant properties upon contact or inhalation.

Based on notifications to the European Chemicals Agency (ECHA), the compound is categorized as follows:

- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3]
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[3]

These classifications necessitate specific handling protocols to mitigate exposure risks. The "Warning" signal word and the exclamation mark pictogram are used to convey these hazards. [3]



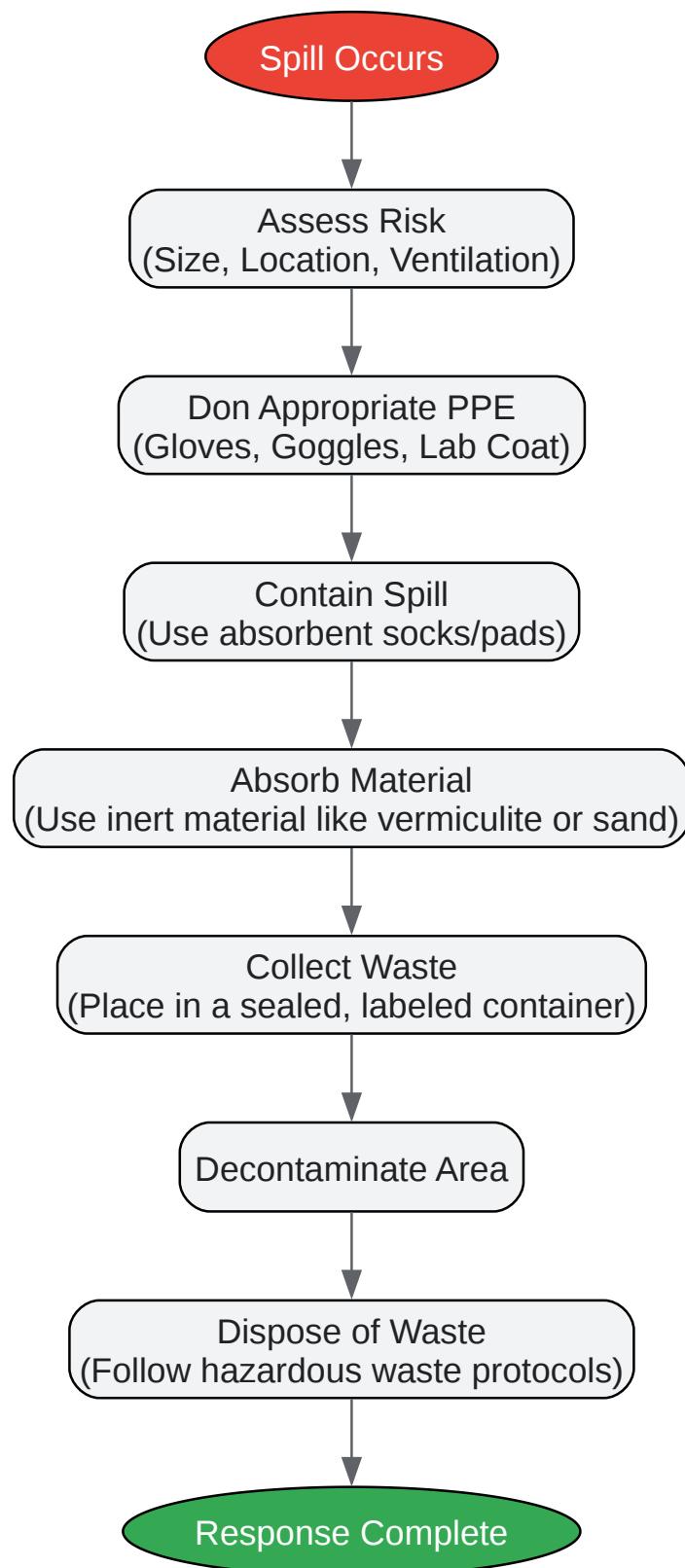
Hierarchy of Controls

Elimination / Substitution
(Most Effective)

Engineering Controls
(e.g., Fume Hood)

Administrative Controls
(e.g., SOPs, Training)

Personal Protective Equipment (PPE)
(e.g., Gloves, Goggles)
(Least Effective)

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